

An In-depth Technical Guide to the Safety of Triethylammonium Sulfate

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Compound of Interest

Compound Name: *Triethylammonium sulfate*

CAS No.: *54272-29-6*

Cat. No.: *B1208963*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data for **triethylammonium sulfate**, also referred to as triethylammonium hydrogen sulfate. The information is compiled from various Safety Data Sheets (SDS) to ensure a thorough understanding of the potential hazards, handling procedures, and emergency responses associated with this compound.

Chemical Identification

Identifier	Value
Chemical Name	Triethylammonium hydrogen sulfate
Synonyms	Triethylammonium sulfate, [TEA][HSO4], [Et3NH][HSO4][1]
CAS Number	54272-29-6[2][3]
Molecular Formula	C6H17NO4S[1]
Molecular Weight	199.27 g/mol [3]
Canonical SMILES	CCN(CC)CC.OS(=O)(=O)O[1][3]

Hazard Identification and Classification

Triethylammonium hydrogen sulfate is classified as a hazardous substance. The primary hazards are related to skin, eye, and respiratory irritation.

GHS Classification Summary

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315 - Causes skin irritation[4]
Serious Eye Damage/Eye Irritation	2 / 2A	H319 - Causes serious eye irritation[4]
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory tract irritation)	H335 - May cause respiratory irritation[4]

GHS Hazard Pictogram:

-  alt text

Signal Word:Warning[4]

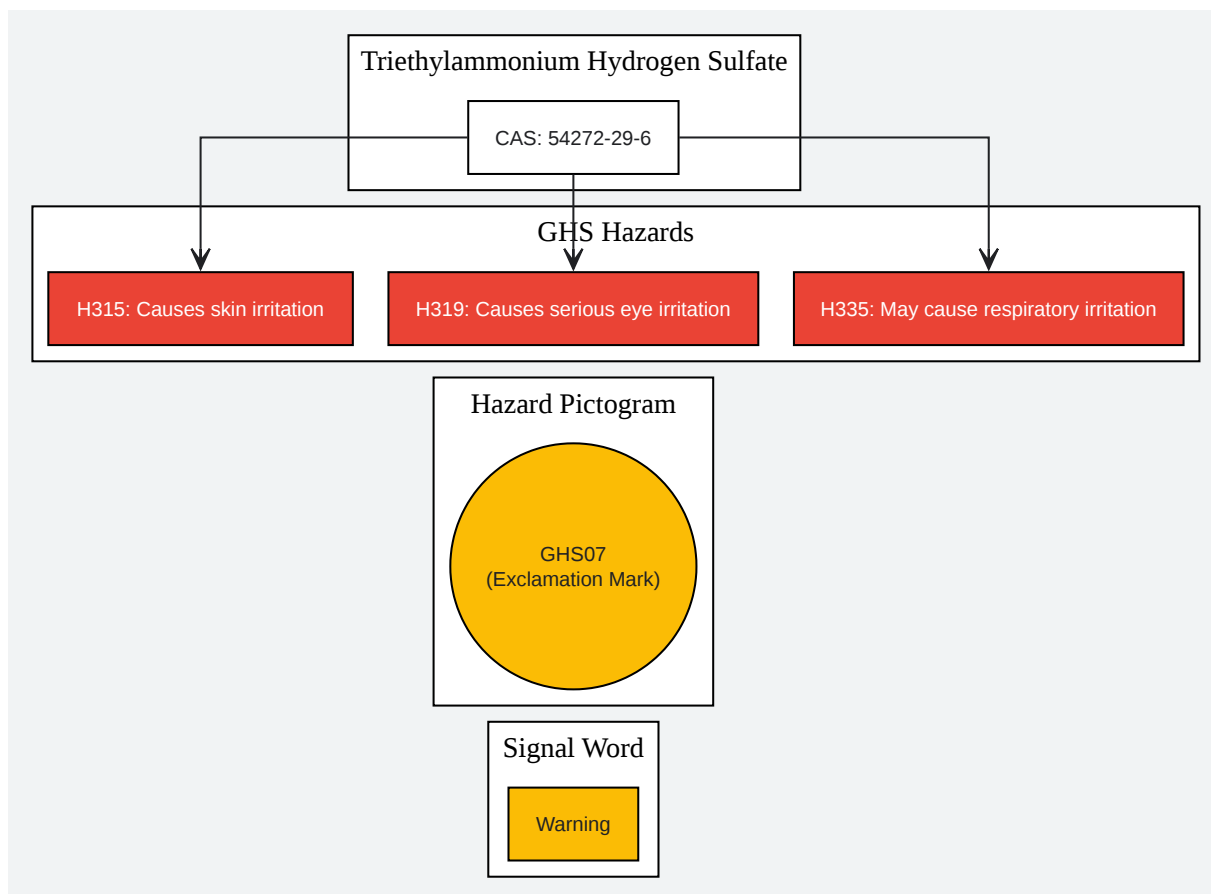
Hazard Statements:

- H315 - Causes skin irritation.[4]
- H319 - Causes serious eye irritation.[4]
- H335 - May cause respiratory irritation.[4]

Precautionary Statements:

- Prevention:
 - P261 - Avoid breathing dust/fume/gas/mist/vapors/spray.[4][5]
 - P264 - Wash skin thoroughly after handling.[5][6]
 - P271 - Use only outdoors or in a well-ventilated area.[5]
 - P280 - Wear protective gloves/protective clothing/eye protection/face protection.[5][7]
- Response:
 - P302 + P352 - IF ON SKIN: Wash with plenty of soap and water.[5][6]
 - P304 + P340 - IF INHALED: Remove person to fresh air and keep comfortable for breathing.[5]
 - P305 + P351 + P338 - IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4][5][6]
 - P312 - Call a POISON CENTER or doctor if you feel unwell.[5]
 - P332 + P313 - If skin irritation occurs: Get medical advice/attention.[6][8]
 - P362 + P364 - Take off contaminated clothing and wash it before reuse.[5]
- Storage:
 - P403 + P233 - Store in a well-ventilated place. Keep container tightly closed.[5][8]
 - P405 - Store locked up.[8]

- Disposal:
 - P501 - Dispose of contents/container to an approved waste disposal plant.[5][8]



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GHS Hazard Identification for Triethylammonium Hydrogen Sulfate.

Physical and Chemical Properties

Property	Value
Appearance	White crystalline solid
Molecular Mass	227.32 g/mol [4]
Boiling Point	90.5°C at 760 mmHg[1]
Melting Point	-114.7°C[1]
Density	0.75 g/cm ³ [1]
Solubility	The product is water soluble.[5]

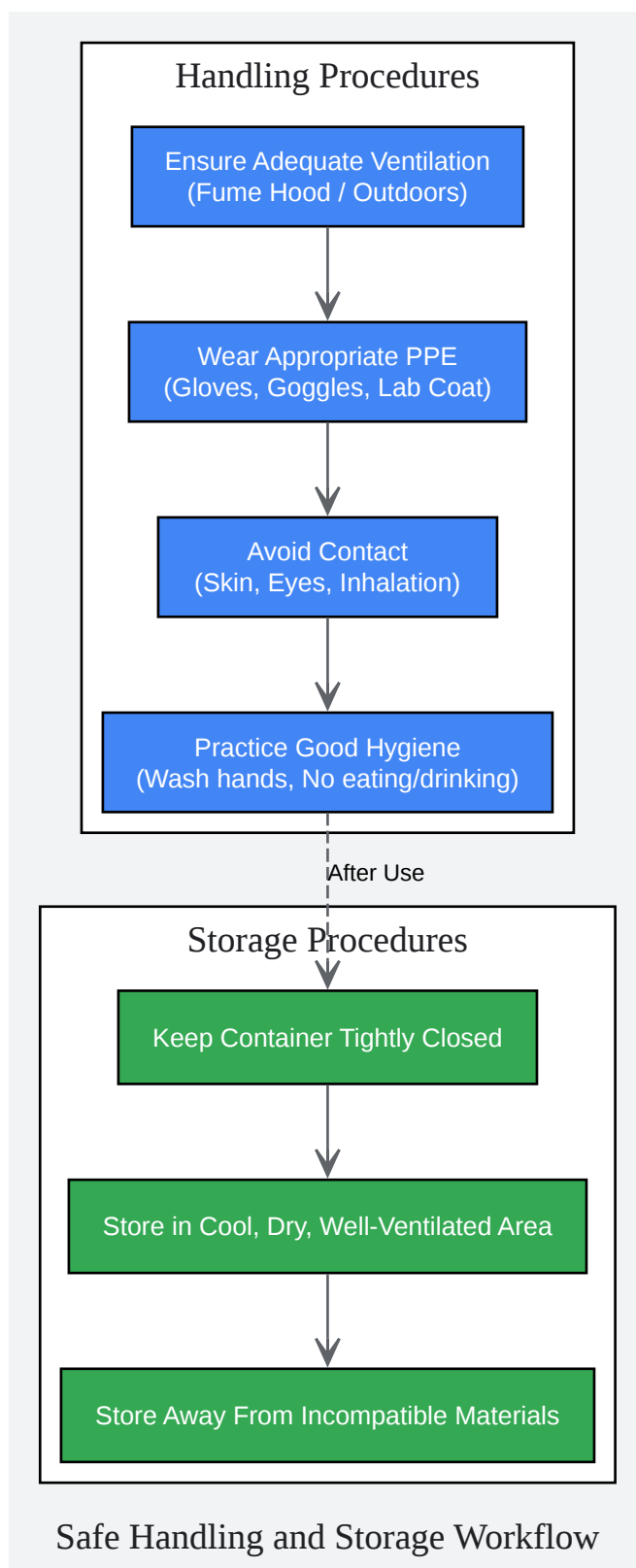
Experimental Protocols & Handling

General Handling Protocol:

- Ventilation: Use only outdoors or in a well-ventilated area.[4] Handling should be performed in a well-ventilated place, utilizing local exhaust ventilation where possible.[6]
- Personal Contact: Avoid all personal contact, including inhalation of dust.[8] Do not breathe dust, fume, gas, mist, vapors, or spray.[4] Avoid contact with skin, eyes, and clothing.
- Hygiene: Do not eat, drink, or smoke when using this product. Wash hands and face thoroughly after handling.[8] Contaminated work clothes should be laundered separately before reuse.[8]

Storage Protocol:

- Conditions: Store in a cool, dry, and well-ventilated place.[5][8] Protect from moisture, direct sunlight, and air contact.[4]
- Containers: Keep containers securely sealed when not in use.[8] Store in original containers. [8]
- Incompatibilities: Store away from incompatible materials such as strong oxidizing agents.[5] [8]



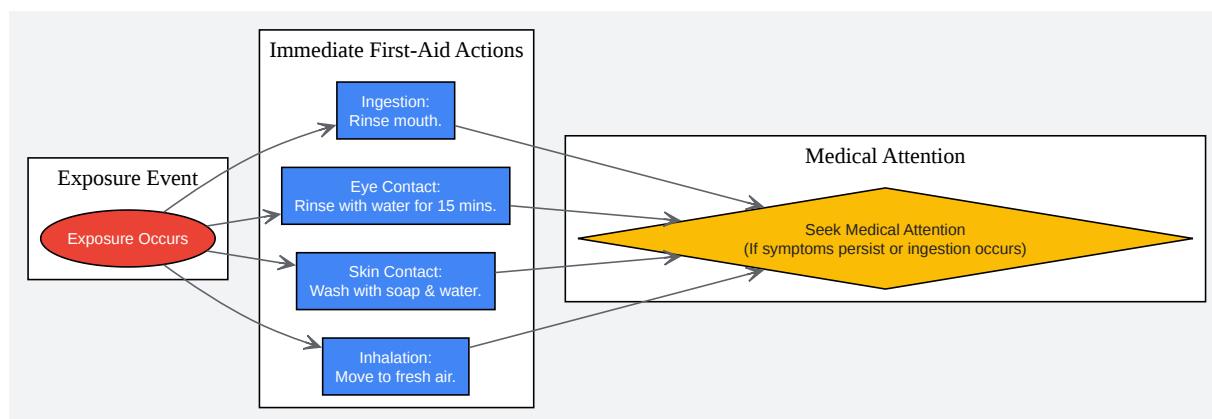
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Workflow for Safe Handling and Storage.

First-Aid Measures

Experimental Protocol for First-Aid Response:

- General Advice: Ensure that medical personnel are aware of the material involved and take precautions to protect themselves.[\[5\]](#)
- In case of Eye Contact:
 - Immediately rinse cautiously with water for at least 15 minutes.[\[4\]](#)[\[5\]](#)
 - Remove contact lenses, if present and easy to do. Continue rinsing.[\[4\]](#)[\[5\]](#)
 - If eye irritation persists, get medical advice/attention.[\[4\]](#)
- In case of Skin Contact:
 - Wash off immediately with plenty of soap and water while removing all contaminated clothing and shoes.[\[4\]](#)[\[5\]](#)
 - If skin irritation occurs, get medical advice/attention.[\[4\]](#)
 - Wash contaminated clothing before reuse.[\[4\]](#)
- In case of Inhalation:
 - Remove the person to fresh air and keep them comfortable for breathing.[\[4\]](#)[\[5\]](#)
 - If the person is not breathing, give artificial respiration.[\[5\]](#)
 - If you feel unwell, call a POISON CENTER or doctor.[\[4\]](#)
- In case of Ingestion:
 - Rinse mouth with water.[\[4\]](#)[\[5\]](#)
 - Do NOT induce vomiting.
 - Seek medical advice if you feel unwell.[\[4\]](#)



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Logical Flow for First-Aid Response to Exposure.

Fire-Fighting Measures

- Extinguishing Media: Use dry chemical powder, alcohol-resistant foam, or carbon dioxide (CO₂).^[4] Do not use a heavy water stream.^[4]
- Hazards: Not considered a significant fire risk; however, containers may burn.^[8] May emit corrosive fumes in a fire.^[8]
- Protective Equipment: Wear breathing apparatus and protective gloves in the event of a fire.^[8]

Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel.^[4] Avoid breathing dust and contact with skin and eyes.^[8] Wear protective clothing, gloves, safety glasses, and a dust respirator.^[8]
- Environmental Precautions: Prevent spillage from entering drains or water courses.^[8]

- Containment and Cleanup:
 - For dry spills, use dry clean-up procedures to avoid generating dust.[8]
 - Sweep up, shovel up, or vacuum the material.[8]
 - Place the spilled material in a clean, dry, sealable, and labeled container for disposal.[8]
 - Wash the spill area down with large amounts of water.[8]

Stability and Reactivity

- Chemical Stability: Stable under normal conditions.[4]
- Conditions to Avoid: Direct sunlight, air contact, and moisture.[4]
- Incompatible Materials: Strong oxidizing agents.[5]
- Hazardous Decomposition Products: May emit nitrogen oxides (NOx), carbon monoxide (CO), and carbon dioxide (CO2).[5]

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